

Personal protective equipment for handling 2-Bromo-3'-nitroacetophenone

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Compound of Interest

Compound Name: 2-Bromo-3'-nitroacetophenone

Cat. No.: B051979

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Essential Safety and Handling Guide for 2-Bromo-3'-nitroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Bromo-3'-nitroacetophenone** (CAS No: 2227-64-7). Adherence to these protocols is essential for minimizing risk and ensuring a safe laboratory environment. This compound is a corrosive solid that can cause severe skin burns and eye damage, and it is also irritating to the respiratory system.^{[1][2]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Bromo-3'-nitroacetophenone** to prevent exposure.

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Safety goggles and face shield	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166. A face shield is required when there is a risk of splashing.
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and a long-sleeved laboratory coat	Inspect gloves for any signs of degradation or puncture before use. [3]
Respiratory	NIOSH/MSHA approved respirator	A type P3 (EN 143) respirator cartridge is recommended, especially when dust may be generated. [1] Work should be conducted in a certified chemical fume hood. [4]
Body	Long-sleeved clothing or lab coat	Wear appropriate protective clothing to prevent skin exposure.

Operational Plan: Step-by-Step Handling Procedure

A strict operational protocol is crucial to minimize exposure and ensure safe handling of **2-Bromo-3'-nitroacetophenone**.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.
- Verify that the chemical fume hood has been certified within the last year and is functioning correctly.[\[4\]](#)
- Gather all necessary PPE and inspect it for integrity.
- Have appropriate spill cleanup materials readily available.

2. Weighing and Handling:

- All handling of solid **2-Bromo-3'-nitroacetophenone** must be conducted within a certified chemical fume hood to prevent the inhalation of dust.[3][4]
- To weigh the powder, use the "tare method" to minimize the risk of airborne dust.[3]
 - Pre-weigh a sealed container on the analytical balance.
 - Inside the fume hood, carefully add the desired amount of **2-Bromo-3'-nitroacetophenone** to the container using a spatula.
 - Securely close the container before removing it from the fume hood to re-weigh it.
 - If adjustments are needed, return the sealed container to the fume hood before opening it.
[4]
- Avoid creating dust when transferring the solid.[2]

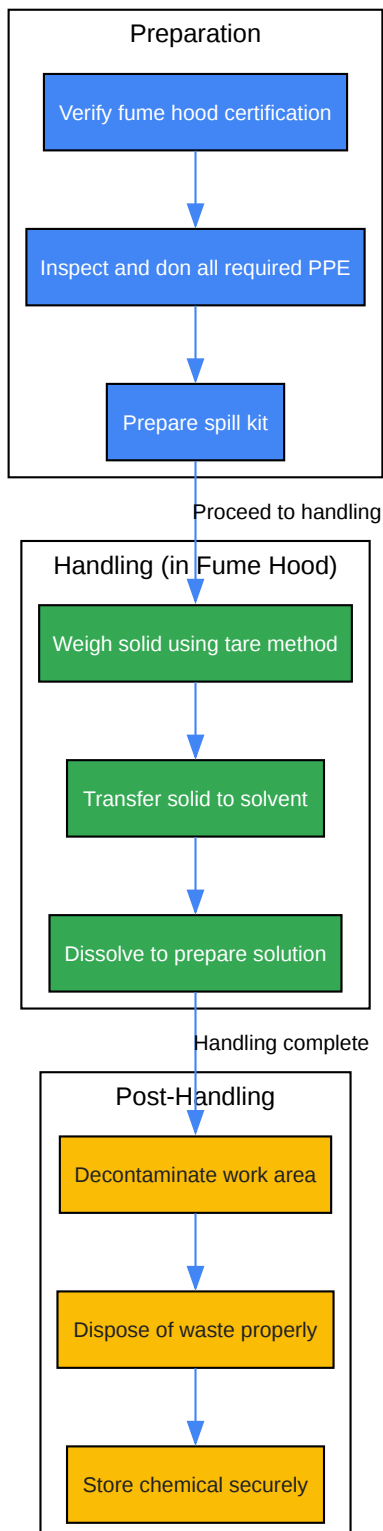
3. Dissolving and Solution Handling:

- The preparation of solutions from the solid must also take place inside the fume hood.
- When dissolving, add the solid to the solvent slowly to avoid splashing.

4. Post-Handling:

- Thoroughly wash hands with soap and water after handling is complete.
- Decontaminate the work area within the fume hood.
- Keep the container of **2-Bromo-3'-nitroacetophenone** tightly closed when not in use and store it in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[4]

Workflow for Handling 2-Bromo-3'-nitroacetophenone

[Click to download full resolution via product page](#)Caption: Workflow for Handling **2-Bromo-3'-nitroacetophenone**

Disposal Plan

Proper disposal of **2-Bromo-3'-nitroacetophenone** and contaminated materials is critical to prevent environmental contamination and adhere to regulations.

1. Waste Segregation:

- **2-Bromo-3'-nitroacetophenone** is a halogenated organic compound.^[1] All waste containing this chemical must be segregated into a designated, clearly labeled "Halogenated Organic Waste" container.^{[5][6][7]}
- Do not mix halogenated waste with non-halogenated organic waste, as this significantly increases disposal costs and complexity.^{[8][9]}

2. Solid Waste Disposal:

- Any unused solid **2-Bromo-3'-nitroacetophenone** should be collected as hazardous waste.
- Contaminated disposable items such as gloves, weigh boats, and paper towels must be placed in a sealed, labeled hazardous waste container.^[10]

3. Liquid Waste Disposal:

- Solutions containing **2-Bromo-3'-nitroacetophenone** should be collected in a designated "Halogenated Organic Waste" container.
- Ensure the waste container is properly sealed to prevent the release of vapors and is stored in a secondary containment tray.

4. Container Disposal:

- Empty containers must be decontaminated before disposal. If they cannot be cleaned, they should be treated as hazardous waste.

Spill and Emergency Procedures

In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[2]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[2][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[2][4]

In Case of a Spill:

- For a small spill of the solid powder, do not dry sweep, as this can create airborne dust.[11]
- Carefully cover the spill with a wet absorbent material to dissolve the powder.[1]
- Once absorbed, use a scoop to collect the material and place it in a sealed, labeled container for hazardous waste disposal.[2]
- Wipe the area with a wet paper towel and dispose of the towel as hazardous waste.[2]
- For a large spill, evacuate the area and call for emergency response.

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